

physical and chemical properties of diethyl cellosolve

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Compound of Interest

Compound Name: 1,2-Diethoxyethane

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An In-depth Technical Guide to the Physical and Chemical Properties of Diethyl Cellosolve

Foreword: This document provides a comprehensive technical overview of Diethyl Cellosolve (Ethylene Glycol Diethyl Ether), intended for researchers, scientists, and professionals in drug development and chemical synthesis. It covers the core physical and chemical properties, outlines standard experimental protocols for their determination, and discusses key safety and handling considerations.

Introduction to Diethyl Cellosolve

Diethyl Cellosolve, systematically known as **1,2-diethoxyethane** and also marketed as Ethyl Glyme, is a glycol ether widely utilized as a solvent in industrial and laboratory settings. Its molecular structure, featuring both ether linkages and terminal ethyl groups, imparts a unique solvency profile, allowing it to dissolve a diverse range of substances including oils, resins, waxes, and nitrocellulose.^{[1][2]} It is a clear, colorless liquid characterized by a faint, sweetish, ether-like odor.^{[1][3]}

Physical Properties

The physical characteristics of Diethyl Cellosolve are summarized in the table below. These properties are fundamental to its application as a solvent and in process chemistry, dictating its behavior under various temperature and pressure conditions.

Table 1: Physical Properties of Diethyl Cellosolve (CAS: 629-14-1)

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₄ O ₂	[1][3]
Molecular Weight	118.17 g/mol	[1][4]
Appearance	Clear, colorless liquid	[1][3]
Odor	Faint, sweetish, ether-like	[1][5][6]
Boiling Point	121 °C (at 760 mm Hg)	[3][4][5]
Melting Point	-74 °C	[3][4][5]
Density	0.842 g/mL (at 20-25 °C)	[3][4][5]
Vapor Pressure	9.0 - 9.4 mm Hg (at 20 °C)	[3][4][5]
Vapor Density	4.07 (Air = 1)	[7]
Refractive Index	1.3923 (at 20 °C)	[3][4]
Heat of Vaporization	36.28 kJ/mol (at 119.4 °C)	[1]
LogP (log Kow)	0.66	[1]

Chemical Properties and Reactivity

The chemical behavior of Diethyl Cellosolve is primarily defined by its ether linkages. While generally stable, it exhibits reactivity under specific conditions and possesses hazards that require careful management.

Table 2: Chemical and Safety Properties of Diethyl Cellosolve

Property	Value / Description	Reference(s)
Water Solubility	34 g/L; Slightly soluble	[3][4]
Flash Point	35 °C (95 °F) [Closed Cup]	[1][5][6]
Autoignition Temp.	235 °C (455 °F)	[8]
Lower Explosive Limit	1.8%	[8]
Upper Explosive Limit	16%	[8]
Chemical Stability	Stable under recommended storage conditions.	[7]

Reactivity Profile

Diethyl Cellosolve is incompatible with strong oxidizing agents and strong acids.[7][9]

Reactions with these substances can be vigorous and potentially hazardous. It is generally non-corrosive to glass.[7]

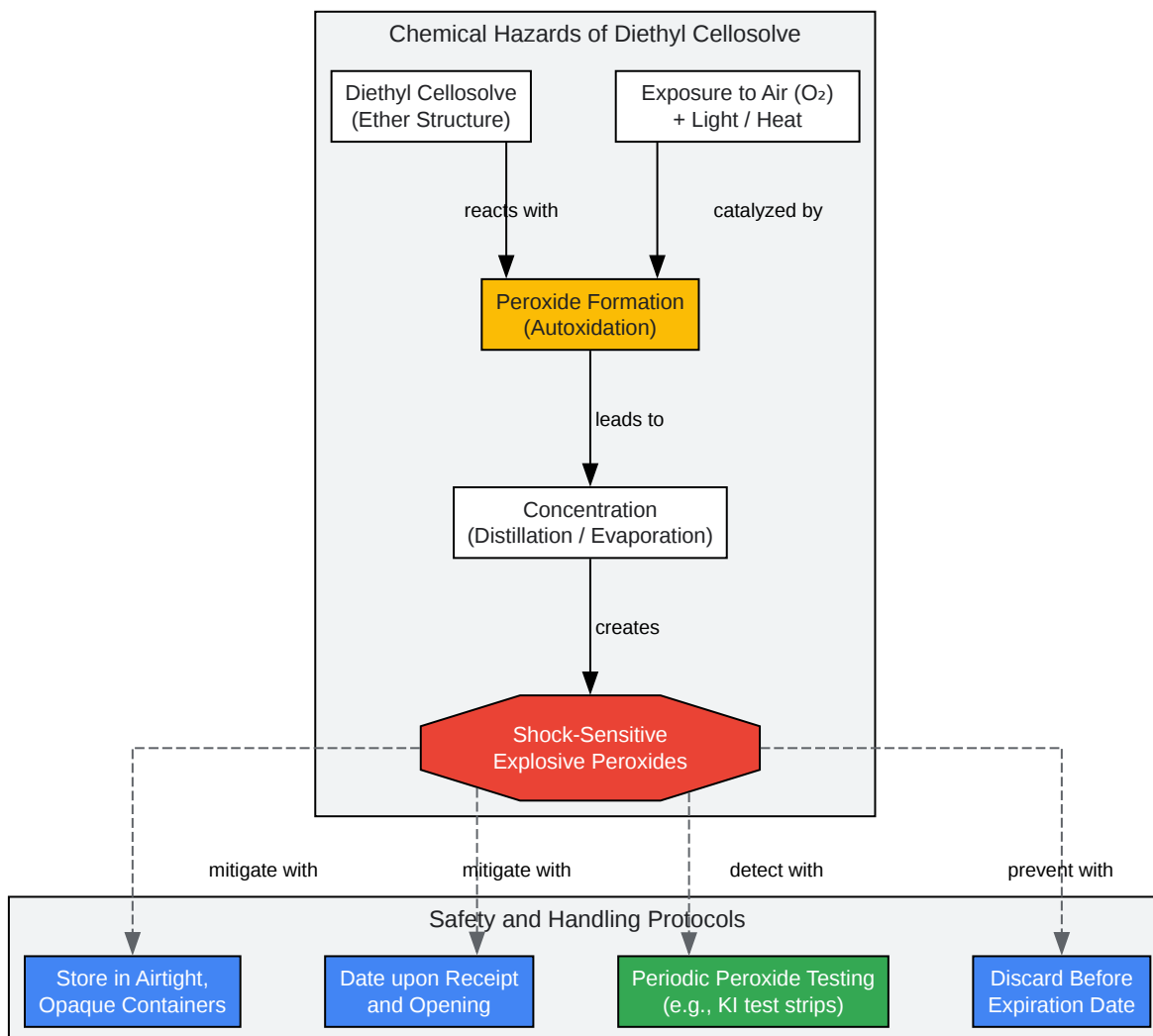
Peroxide Formation

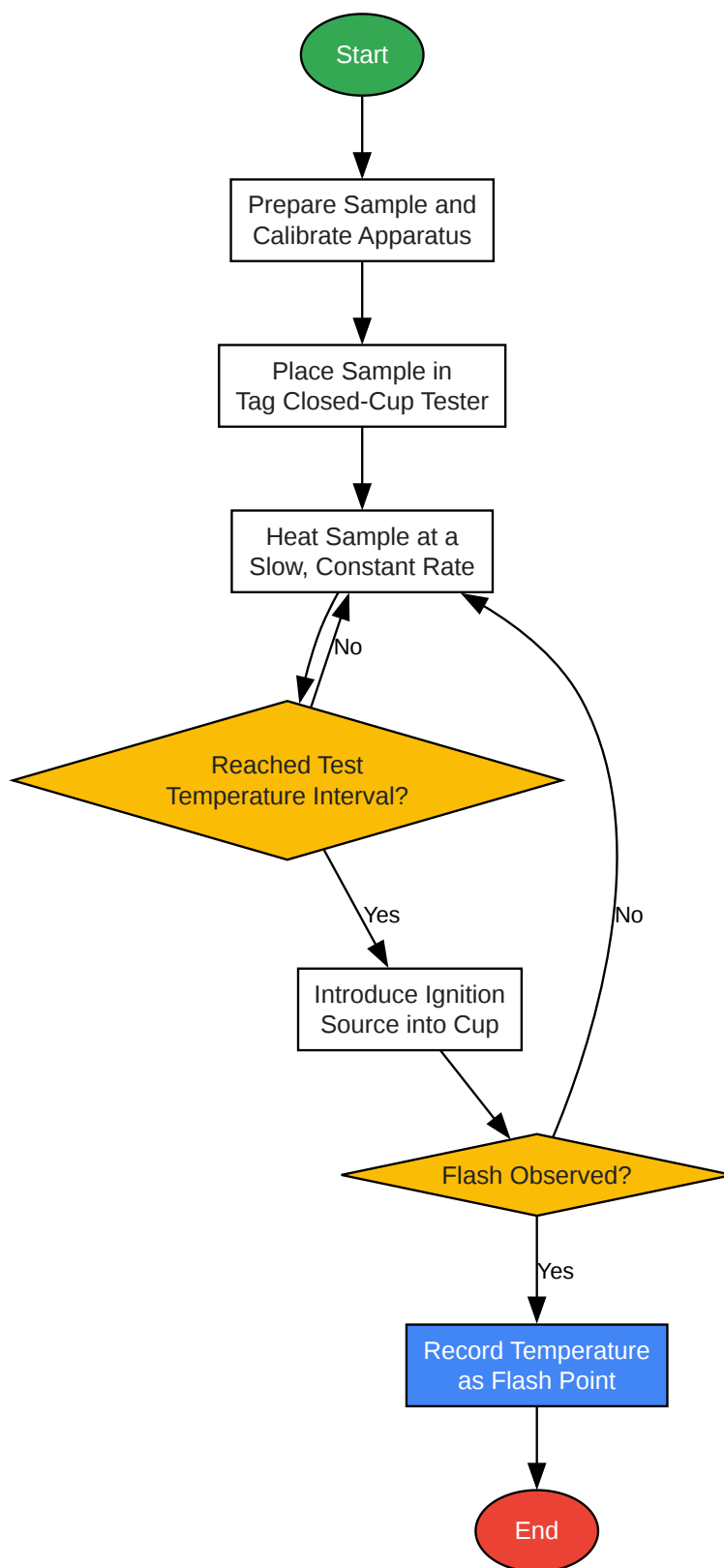
A critical chemical hazard associated with Diethyl Cellosolve, like many ethers, is its tendency to form explosive peroxides upon exposure to atmospheric oxygen, a process accelerated by light and heat.[7] Over time, especially in containers that have been opened, these peroxides can accumulate to dangerous concentrations.[10] If the solvent is distilled, the less volatile peroxides can concentrate in the distillation residue, creating a severe explosion risk.[11]

Key Handling Precautions:

- Store in sealed, air-impermeable, light-resistant containers, preferably the original manufacturer's container.[11]
- Label containers with the date of receipt and the date of first opening.[11]
- Test for the presence of peroxides before distillation or evaporation, and if peroxides are present, they must be removed.

- Discard the chemical after the recommended storage period (typically 12 months after opening for this class of solvent) or if visual signs of crystallization are observed.[12]





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